

Technical Guide: D2PM (Diphenylprolinol) Hydrochloride

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Compound of Interest

Compound Name: D2PM (hydrochloride)

CAS No.: 172152-19-1

Cat. No.: B1149274

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Pharmacodynamics, DAT Affinity, and Structural Pharmacology[1]

Executive Summary

D2PM (Diphenylprolinol;

-(-)-

-diphenyl-2-pyrrolidinemethanol) is a synthetic psychoactive agent belonging to the pipradrol derivative class. It functions primarily as a norepinephrine-dopamine reuptake inhibitor (NDRI).

While often confused in gray literature with its desoxy-analogue 2-DPMP (Desoxypipradrol), D2PM is distinct in its chemical structure (containing a hydroxyl group) and pharmacological potency. Research indicates that while D2PM exhibits high affinity for the dopamine transporter (DAT), it is generally less potent than its desoxy-counterparts (2-DPMP and Desoxy-D2PM). Its mechanism of action is strictly that of a transporter blocker, not a substrate-type releaser, resulting in a psychostimulant profile similar to methylphenidate but with a distinct duration and toxicity window.

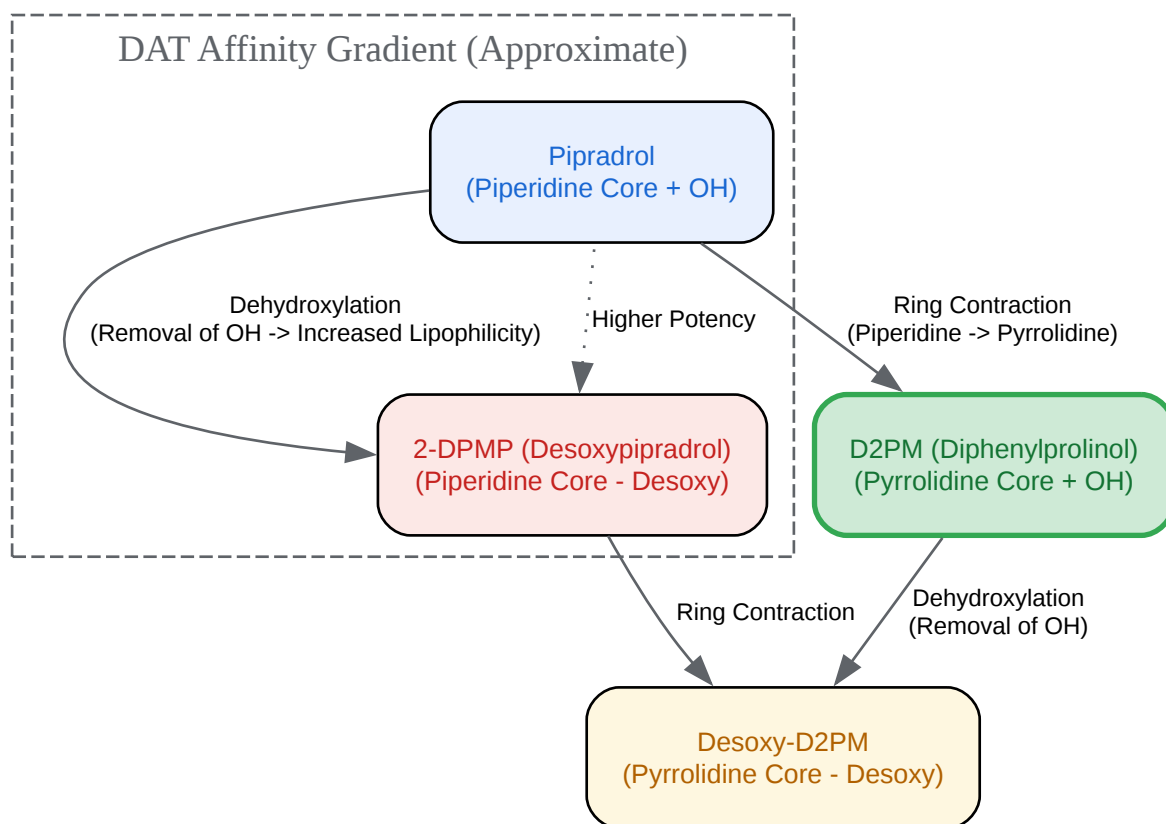
Chemical Identity & Structural Pharmacology

To understand the affinity profile of D2PM, one must analyze its structural relationship to the parent compound, pipradrol. The "desoxy" modification (removal of the hydroxyl group) typically increases lipophilicity and DAT potency in this scaffold.

Compound	Common Name	Structure	Key Feature	DAT Potency Trend
D2PM	Diphenylprolinol	Diphenyl(pyrrolidin-2-yl)methanol	Pyrrolidine ring + OH group	Moderate-High
Pipradrol	Pipradrol	Diphenyl(piperidin-2-yl)methanol	Piperidine ring + OH group	High (nM)
2-DPMP	Desoxypipradrol	2-(Diphenylmethyl)piperidine	Piperidine ring + No OH	Very High (nM)
Desoxy-D2PM	2-Benzhydrylpyrrolidine	2-(Diphenylmethyl)pyrrolidine	Pyrrolidine ring + No OH	High

Structure-Activity Relationship (SAR) Diagram

The following diagram illustrates the chemical genealogy and the impact of structural modifications on transporter affinity.



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Caption: Structural relationship between D2PM and related pipradrol derivatives.
Dehydroxylation generally increases DAT affinity and blood-brain barrier permeability.

Pharmacodynamics: DAT Affinity & Selectivity

D2PM acts as a potent inhibitor of the dopamine transporter (DAT) and norepinephrine transporter (NET), with negligible affinity for the serotonin transporter (SERT). This high DAT/SERT ratio characterizes it as a pure psychostimulant with high abuse potential, distinct from entactogens like MDMA.

Quantitative Affinity Data

The values below represent inhibition constants (

or

) derived from competitive radioligand binding assays (using [

H]WIN35,428 or [

I]RTI-121) and uptake inhibition assays.

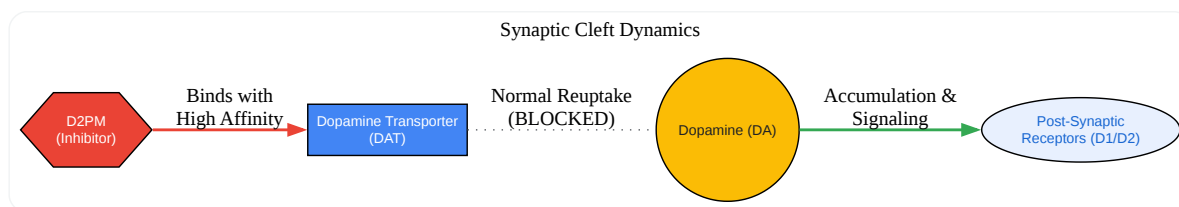
Target	Parameter	Value (Approx.)	Reference Benchmark
DAT (Dopamine Transporter)	(Uptake)	100 – 500 nM*	2-DPMP: 70 nM; Cocaine: ~400 nM
NET (Norepinephrine Transporter)	(Uptake)	~150 nM	Pipradrol: 130 nM
SERT (Serotonin Transporter)	(Uptake)	> 10,000 nM	Inactive
Selectivity Ratio	DAT/SERT	< 0.05	Highly Selective for DAT

*Note: While 2-DPMP exhibits double-digit nanomolar potency (70 nM), D2PM (the alcohol) is structurally constrained by the hydroxyl group, rendering it slightly less potent but still highly active in the sub-micromolar range.

Mechanism of Action: Reuptake Inhibition

D2PM functions as a non-competitive blocker or competitive inhibitor of the transporter, depending on the assay conditions. Unlike amphetamines, it does not induce substrate reversal (release) of dopamine.

- **Binding:** D2PM binds to the orthosteric site (or a proximal allosteric site) on the DAT.
- **Blockade:** It locks the transporter in an outward-facing conformation or sterically hinders dopamine binding.
- **Result:** Cytosolic dopamine is not depleted; synaptic dopamine concentrations increase solely due to lack of clearance.



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Caption: D2PM binds to DAT, preventing DA reuptake. This leads to synaptic accumulation of dopamine without vesicle depletion.

Experimental Methodologies

To validate the affinity of D2PM hydrochloride in a laboratory setting, the following protocols are standard.

A. Radioligand Binding Assay (DAT)

Objective: Determine

(Binding Affinity).[1]

- Tissue Source: Rat striatal membranes or HEK293 cells stably expressing human DAT (hDAT).
- Radioligand: [

H]WIN35,428 (highly selective DAT inhibitor) or [

I]RTI-121.
- Protocol:
 - Preparation: Homogenize tissue in ice-cold binding buffer (50 mM Tris-HCl, 120 mM NaCl, pH 7.4).

- Incubation: Incubate membranes (100 g protein) with 1 nM radioligand and varying concentrations of D2PM (to M) for 2 hours at 4°C.
- Termination: Rapid filtration through GF/B glass fiber filters pre-soaked in 0.5% polyethylenimine (to reduce non-specific binding).
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate and convert to using the Cheng-Prusoff equation:

B. Functional Uptake Inhibition Assay

Objective: Determine

(Functional Potency).

- System: HEK293-hDAT cells.
- Substrate: [H]Dopamine.
- Protocol:
 - Seed cells in 96-well plates.
 - Wash with Krebs-Ringer-HEPES buffer.
 - Pre-incubate with D2PM for 10 minutes.
 - Add [H]Dopamine (20 nM final) and incubate for 5 minutes at room temperature.

- Terminate uptake by washing with ice-cold buffer.
- Lyse cells and quantify radioactivity.

References

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